

Application Note: Quantification of Raltegravir in Human Plasma by HPLC-MS/MS

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Compound of Interest

Compound Name: *Raltegravir*

Cat. No.: *B610414*

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This application note details a sensitive and selective High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) method for the quantification of **Raltegravir** in human plasma. This method is suitable for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies.

Principle

This method utilizes reversed-phase HPLC for the separation of **Raltegravir** and a stable isotope-labeled internal standard (IS), **Raltegravir-d3**, from endogenous plasma components. Quantification is achieved using a tandem mass spectrometer operating in negative ionization mode with Multiple Reaction Monitoring (MRM). Plasma samples are prepared using a liquid-liquid extraction (LLE) technique, which offers high recovery and minimizes matrix effects.

Materials and Reagents

- Standards: **Raltegravir** (≥98.5% purity), **Raltegravir-d3** (IS, ≥98% purity)
- Solvents: HPLC grade methanol, acetonitrile, dichloromethane, and n-hexane.[\[1\]](#)
- Reagents: Formic acid, ammonium formate, and HPLC grade water.[\[1\]](#)
- Biological Matrix: Drug-free human plasma, stored at -20°C or lower.[\[1\]](#)

Experimental Protocols

Preparation of Stock and Working Solutions

- **Raltegravir** Stock Solution (1 mg/mL): Accurately weigh and dissolve an appropriate amount of **Raltegravir** in methanol.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve **Raltegravir-d3** in methanol.[\[1\]](#)
- Working Solutions: Prepare serial dilutions of the **Raltegravir** stock solution with a 50:50 methanol/water mixture to create working solutions for calibration standards (CS) and quality control (QC) samples. Prepare a working solution of the internal standard at a suitable concentration (e.g., 400 ng/mL).[\[1\]](#)

Preparation of Calibration Standards and Quality Control Samples

- Calibration Standards (CS): Spike blank human plasma with the appropriate **Raltegravir** working solutions to achieve final concentrations ranging from 2.0 to 6000 ng/mL.[\[1\]](#)
- Quality Control (QC) Samples: Prepare QC samples in blank human plasma at a minimum of three concentration levels: Low (LQC, 6.0 ng/mL), Medium (MQC, 2500 ng/mL), and High (HQC, 5000 ng/mL).[\[1\]](#) A Lower Limit of Quantification (LLOQ) QC sample at 2.0 ng/mL should also be prepared.[\[1\]](#)

Plasma Sample Preparation (Liquid-Liquid Extraction)

- Thaw plasma samples (CS, QC, and unknown subject samples) at room temperature.
- To a 100 µL aliquot of plasma, add 50 µL of the internal standard working solution and vortex for 20 seconds.[\[1\]](#)
- Add 50 µL of 0.1% formic acid in water and vortex for another 20 seconds.[\[1\]](#)
- Perform the extraction by adding 2.5 mL of a dichloromethane and n-hexane mixture (50:50, v/v).[\[1\]](#)
- Vortex or mix on a rotospin for 10 minutes.[\[1\]](#)

- Centrifuge the samples at approximately 3200 x g for 5 minutes at 10°C.[1]
- Transfer 2.0 mL of the upper organic layer to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the dried residue in 500 µL of the mobile phase and inject it into the HPLC system.

HPLC-MS/MS Conditions

The following tables summarize the chromatographic and mass spectrometric conditions.

Table 1: Chromatographic Conditions

Parameter	Condition
HPLC System	LC-VP HPLC System (Shimadzu) or equivalent[1]
Column	Chromolith RP-18e (100 mm x 4.6 mm)[1]
Column Temperature	40°C[1]
Mobile Phase	10 mM Ammonium Formate in water (pH 3.0) and Acetonitrile (30:70, v/v)[1]
Flow Rate	1.2 mL/min (with an 85:15 split, directing ~180 µL/min to the mass spectrometer)[1]
Injection Volume	40 µL[2]
Run Time	Approximately 2.0 minutes[1]

Table 2: Mass Spectrometric Conditions

Parameter	Condition
Mass Spectrometer	API 4000 HPLC-MS/MS or equivalent[3]
Ionization Mode	Negative Ionization Electrospray (ESI)[1]
MRM Transitions	Raltegravir: m/z 443.1 → 316.1[1]
Raltegravir-d3 (IS): m/z 446.1 → 319.0[1]	
Source Temperature	450°C[4]
Ion Spray Voltage	+5500 V[4]

Method Validation Summary

The bioanalytical method was validated according to US-FDA guidelines.[1]

Table 3: Linearity and Sensitivity

Parameter	Result
Linearity Range	2.0 - 6000 ng/mL[1]
Correlation Coefficient (r^2)	> 0.999[5]
Lower Limit of Quantification (LLOQ)	2.0 ng/mL[1]

Table 4: Accuracy and Precision

QC Level	Concentration (ng/mL)	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)
LLOQ QC	2.0	< 3.1%[3]	< 7.9%[2]	94.8 - 106.8%[3]
LQC	6.0	< 3.1%[3]	< 7.9%[2]	97.5 - 104.4%[2]
MQC	2500	< 3.1%[3]	< 7.9%[2]	97.5 - 104.4%[2]
HQC	5000	< 3.1%[3]	< 7.9%[2]	97.5 - 104.4%[2]

Table 5: Recovery and Matrix Effect

Analyte	Mean Extraction Recovery (%)	IS-Normalized Matrix Factor
Raltegravir	92.6% ^[1]	0.992 - 0.999 ^[1]
Raltegravir-d3 (IS)	91.8% ^[1]	Not Applicable

Table 6: Stability Studies

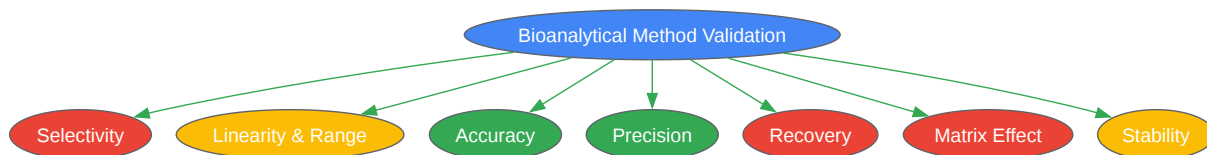
Stability Condition	Duration	Result
Freeze-Thaw	3 cycles	Stable
Short-Term (Bench-Top)	6 hours at room temperature	Stable
Long-Term	23 months at -20°C ^[3]	Stable
Post-Preparative (Autosampler)	24 hours at 4°C	Stable

Visualizations



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Caption: Experimental workflow for **Raltegravir** quantification in plasma.



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Caption: Key parameters of bioanalytical method validation.

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